

Personal protective equipment for handling L748337

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Compound of Interest

Compound Name: L748337

Cat. No.: B1674077

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Essential Safety and Handling Guide for L748337

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **L748337**, a potent and selective β 3-adrenergic receptor antagonist. Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of experimental outcomes.

Product Information and Physical Properties

L748337 is a research chemical used in studies related to the β 3-adrenergic receptor. It is crucial to handle this compound with care, following all applicable safety regulations.

Property	Value
CAS Number	244192-94-7
Molecular Formula	C ₂₆ H ₃₁ N ₃ O ₅ S
Molecular Weight	497.61 g/mol
Appearance	Solid powder
Purity	≥98%

Storage and Stability

Proper storage is vital to maintain the chemical's integrity and prevent degradation.

Condition	Duration
-80°C	6 months
-20°C	1 month

Note: Stock solutions should be stored sealed and away from moisture[1]. For short-term storage of a few days to weeks, 0-4°C is acceptable. The product is stable for several weeks during standard shipping conditions[2].

Solubility

The solubility of **L748337** varies depending on the solvent.

Solvent	Maximum Concentration
DMSO	100 mM
Ethanol	10 mM

Personal Protective Equipment (PPE)

Due to the potent nature of **L748337**, appropriate personal protective equipment must be worn at all times during handling.

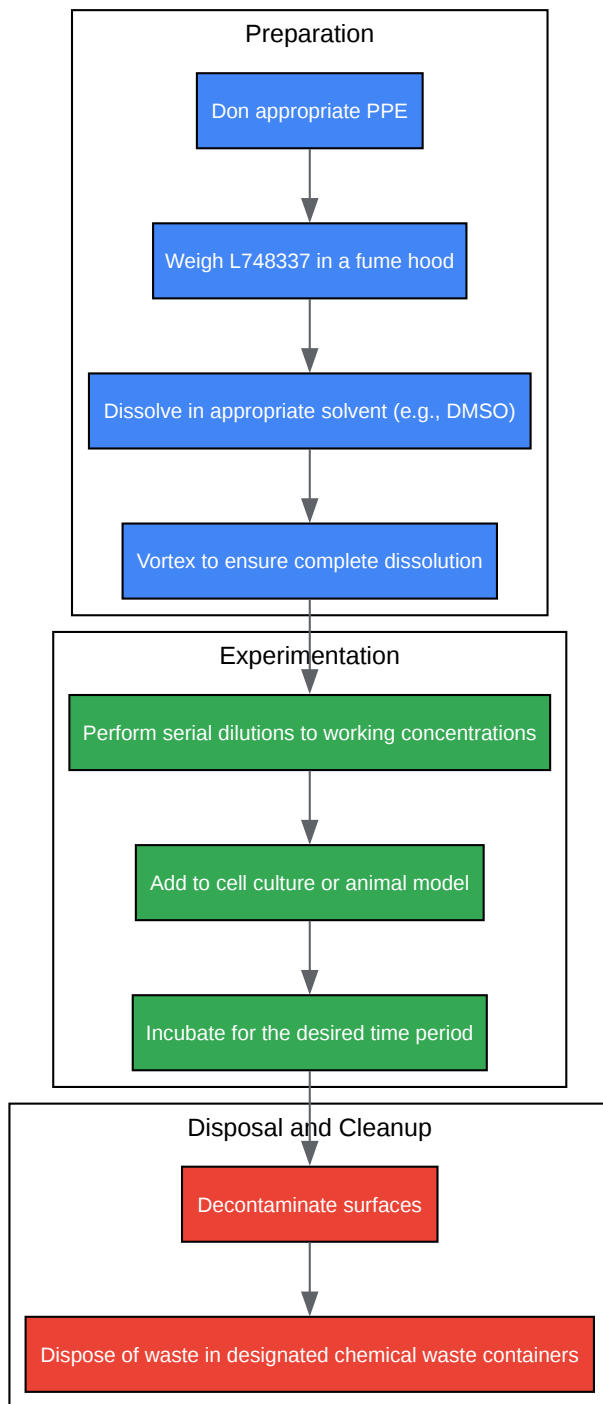
PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant (e.g., nitrile)
Eye Protection	Safety Glasses/Goggles	With side shields
Body Protection	Laboratory Coat	Standard
Respiratory	Fume Hood	All handling of the solid and preparation of stock solutions should be performed in a certified chemical fume hood.

Operational Plan: Handling and Preparation of Stock Solutions

Follow these procedural steps for safe handling and preparation of **L748337** stock solutions.

Experimental Workflow for **L748337** Handling

Experimental Workflow: L748337 Handling

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Caption: A step-by-step workflow for the safe handling, preparation, and use of **L748337** in a laboratory setting.

Disposal Plan

All waste materials contaminated with **L748337** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all disposable labware (e.g., pipette tips, tubes) that has come into contact with **L748337** in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **L748337** in a designated, sealed hazardous waste container.
- Disposal: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Protocol: In Vitro Cell-Based Assay

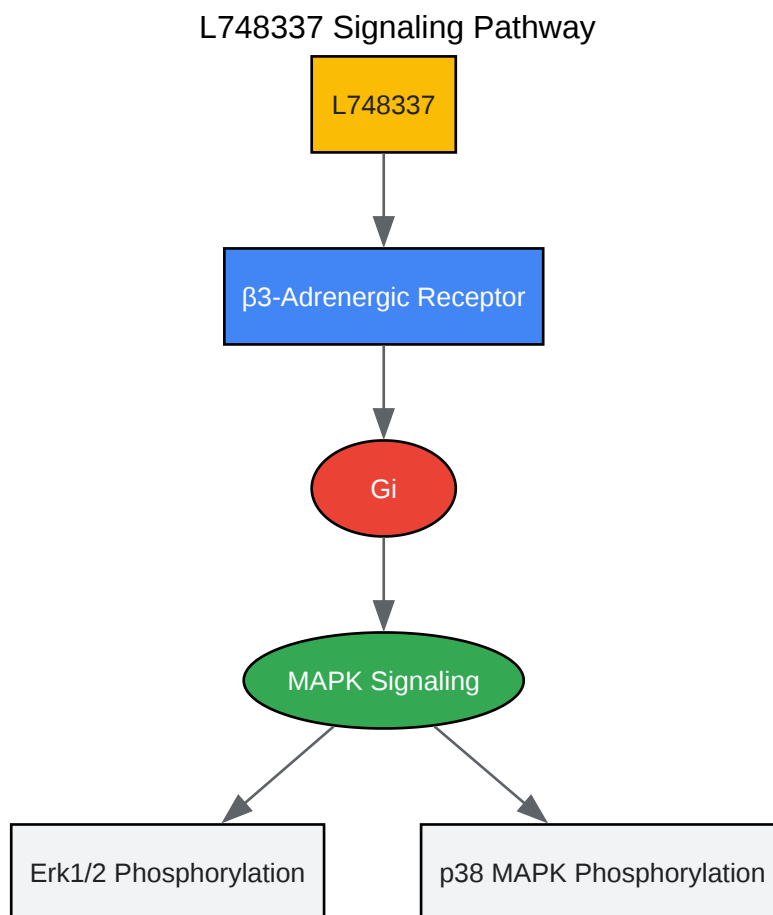
This protocol provides a general methodology for assessing the activity of **L748337** in a cell-based assay.

Step	Procedure
1. Cell Culture	Culture cells of interest (e.g., CHO-K1 cells stably expressing the human β 3-adrenoceptor) in appropriate media and conditions until they reach the desired confluency.
2. Compound Preparation	Prepare a stock solution of L748337 in DMSO. Perform serial dilutions in cell culture media to achieve the desired final concentrations.
3. Treatment	Remove the culture media from the cells and replace it with the media containing the various concentrations of L748337. Include appropriate vehicle controls.
4. Incubation	Incubate the cells for the predetermined time period to allow for the compound to exert its effects.
5. Endpoint Analysis	Analyze the cellular response. For example, to assess the effect on MAPK signaling, lyse the cells and perform a Western blot to detect the phosphorylation of Erk1/2 and p38 MAPK.

Mechanism of Action and Signaling Pathway

L748337 is a selective antagonist of the β 3-adrenergic receptor. Interestingly, while it antagonizes the Gs-cAMP pathway, it has been shown to act as a biased agonist, activating the Gi-coupled MAPK signaling pathway[1][2].

Signaling Pathway of **L748337**



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Caption: **L748337** binds to the β3-adrenergic receptor, leading to the activation of the Gi-coupled MAPK signaling pathway.

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References

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- 2. The beta3-adrenoceptor agonist 4-[[[(Hexylamino)carbonyl]amino]-N-[4-[2-[[[(2S)-2-hydroxy-3-(4-hydroxyphenoxy)propyl]amino]ethyl]-phenyl]-benzenesulfonamide (L755507) and antagonist (S)-N-[4-[2-[[[3-(acetamidomethyl)phenoxy]-2-hydroxypropyl]amino]-ethyl]phenyl]benzenesulfonamide (L748337) activate different signaling pathways in Chinese hamster ovary-K1 cells stably expressing the human beta3-adrenoceptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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